

Essential Safety and Operational Guide for Handling Pent-3-en-2-one

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Compound of Interest

Compound Name: **Pent-3-en-2-one**

Cat. No.: **B7821955**

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This guide provides comprehensive safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal procedures for the handling of **Pent-3-en-2-one** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure personal safety and minimize environmental impact.

Chemical Identifier:

- Name: **Pent-3-en-2-one**
- Synonyms: Methyl propenyl ketone, Ethylidene acetone
- CAS Number: 625-33-2
- Molecular Formula: C₅H₈O

Hazard Identification and Summary

Pent-3-en-2-one is a flammable liquid that poses several health risks. It is harmful upon skin contact, causes significant skin and eye irritation, and may lead to respiratory irritation.[1][2][3]

GHS Hazard Classification:

- Flammable Liquids: Category 3[2]
- Acute Toxicity, Dermal: Category 4[2]

- Skin Corrosion/Irritation: Category 2[1][2]
- Serious Eye Damage/Eye Irritation: Category 2[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1][2]

Quantitative Data Summary

The following table summarizes key quantitative data for **Pent-3-en-2-one**:

Property	Value	Source
Molecular Weight	84.12 g/mol	[4][5]
Boiling Point	122.0 - 122.5 °C	[4][6]
Flash Point	10.55 °C (estimated)	[5]
Density	0.860 - 0.883 g/cm³ at 20°C	[4][7][8]
Vapor Pressure	14.217 - 39.1 mmHg at 25°C	[4][6]
Solubility in Water	Slightly soluble	[4][5]
Solubility in Organic Solvents	Soluble in oil and miscible in ethanol	[4][5]

Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedures for safely handling **Pent-3-en-2-one** throughout its lifecycle in the laboratory.

Receiving and Storage

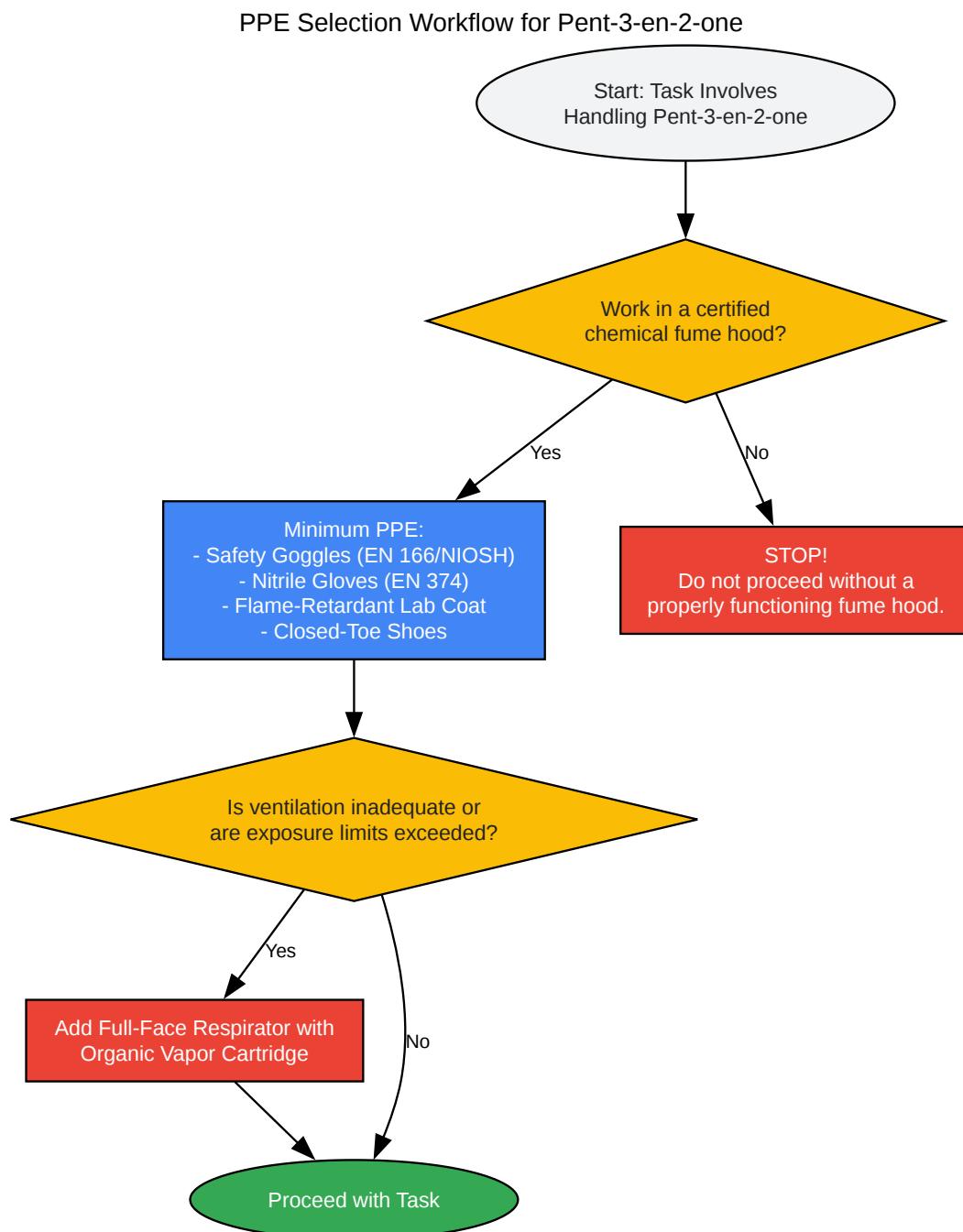
- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Storage Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids. The storage area should be away from heat, sparks, and open flames.[9]
- Container Integrity: Keep containers tightly closed to prevent the escape of vapors.

- Incompatible Materials: Segregate from strong oxidizing agents.
- Security: Store in a locked-up location to restrict access to authorized personnel only.[2][3]

Handling and Use

a. Personal Protective Equipment (PPE) Selection:

The selection of appropriate PPE is critical to minimize exposure. The following diagram illustrates the decision-making process for PPE selection when handling **Pent-3-en-2-one**.

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Caption: PPE Selection Workflow for **Pent-3-en-2-one**.

b. Engineering Controls:

- Ventilation: Always handle **Pent-3-en-2-one** inside a properly functioning chemical fume hood with a minimum face velocity of 100 feet per minute.[2][7]
- Ignition Sources: The work area must be free of all ignition sources, such as open flames, hot surfaces, and sparks. Use non-sparking tools and explosion-proof equipment.
- Static Discharge: Ground and bond all containers and receiving equipment during transfers to prevent static electricity buildup.
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[2]

c. Handling Procedures:

- Don the appropriate PPE as determined by your risk assessment.
- Ensure the chemical fume hood is operational.
- Ground all equipment before transferring the chemical.
- Dispense the required amount of **Pent-3-en-2-one** slowly to minimize splashing.
- Keep the container tightly sealed when not in use.
- After handling, wash hands thoroughly with soap and water.[9]
- Decontaminate the work area upon completion of the task.

Emergency Procedures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[2] If irritation persists, seek medical attention.[2]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[2\]](#) Remove contact lenses if present and easy to do.[\[2\]](#)[\[3\]](#) Seek immediate medical attention.[\[2\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[2\]](#)
- Spill Response:
 - Evacuate non-essential personnel from the area.
 - Ensure the area is well-ventilated.
 - Remove all ignition sources.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material.
 - Collect the absorbed material into a suitable, closed container for disposal.[\[9\]](#)

Disposal Plan

Disposal of **Pent-3-en-2-one** and its contaminated waste must adhere to all federal, state, and local regulations for hazardous waste.

a. Waste Collection:

- Chemical Waste: Collect waste **Pent-3-en-2-one** in a designated, properly labeled, and leak-proof container.[\[7\]](#)
- Contaminated PPE: Used gloves, lab coats, and other contaminated disposable materials should be collected in a separate, labeled waste container.

b. Waste Storage:

- Store waste containers in a designated satellite accumulation area.
- Segregate from incompatible materials, particularly oxidizing agents.[\[7\]](#)
- The storage area must be away from ignition sources.[\[7\]](#)

c. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste by a licensed environmental waste management company.[7]
- Do not pour **Pent-3-en-2-one** down the drain.[7]
- Ensure all shipping and transportation regulations are met for the transport of flammable liquid waste.[7]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Pent-3-en-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7821955#personal-protective-equipment-for-handling-pent-3-en-2-one>]

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